

2-Phenylacetophenone proper disposal procedures

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Compound of Interest

Compound Name: 2-Phenylacetophenone

Cat. No.: B349326

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Hazard Identification and Safety Precautions

2-Phenylacetophenone, also known as deoxybenzoin, is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation[1]. Furthermore, it is recognized as being harmful to aquatic life with long-lasting effects. Adherence to safety protocols is paramount during handling and disposal.

Required Personal Protective Equipment (PPE)

Before initiating any disposal procedures, ensure the following personal protective equipment is worn:

- Eye Protection: Tightly fitting safety goggles or a face shield[2][3].
- Hand Protection: Compatible, chemical-resistant gloves[4].
- Body Protection: A laboratory coat or other protective clothing to prevent skin contact[1][3].
- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator is necessary[2][3].

Quantitative Safety Data

The following table summarizes key quantitative data for **2-phenylacetophenone**, essential for its safe handling and storage prior to disposal.

Property	Value	Citation
Flash Point	113 °C (235.4 °F) - closed cup	
Boiling Point	320 °C	
Melting Point	54-55 °C	
Recommended Storage Temp.	2-8 °C	
Storage Class	11 (Combustible Solids)	

Step-by-Step Disposal Protocol

Disposal of **2-phenylacetophenone** must comply with all applicable federal, state, and local environmental regulations[5]. Under no circumstances should this chemical be disposed of via sinks or drains[4].

Step 1: Waste Identification and Segregation

- Identify as Hazardous Waste: All waste containing **2-phenylacetophenone** must be classified as hazardous chemical waste[3][6].
- Segregate Waste: Keep **2-phenylacetophenone** waste separate from other waste streams to prevent unintended reactions[3]. It is particularly important to segregate it from incompatible materials such as strong oxidizing agents[5].

Step 2: Containerization

- Select a Compatible Container: Use a container that is chemically compatible with **2-phenylacetophenone**. The original product container is often a suitable choice[6]. The container must be in good condition, free from leaks, and have a secure, tight-fitting screw cap[6][7].
- Avoid Overfilling: Leave adequate headspace in liquid waste containers to allow for expansion.

Step 3: Labeling

- Affix Hazardous Waste Label: Clearly label the waste container with the words "HAZARDOUS WASTE"[6].
- Detail Contents: The label must also include the full chemical name ("2-**Phenylacetophenone**" or "Deoxybenzoin") and the approximate concentration or percentage of each constituent in the waste mixture[6]. Do not use chemical formulas or abbreviations.

Step 4: Storage

- Designated Storage Area: Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) that is secure and under the control of laboratory personnel[3][8].
- Secondary Containment: Place the container in secondary containment to mitigate potential spills[8].
- Proper Storage Conditions: Ensure the storage area is cool and dry, and store the container away from incompatible materials[4][8].

Step 5: Final Disposal

- Contact Environmental Health & Safety (EHS): Once the container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department or equivalent authority[3].
- Arrange for Pickup: Provide the EHS department with all necessary information about the waste for its collection and transport to a licensed and approved waste disposal facility.

Spill Management Protocol

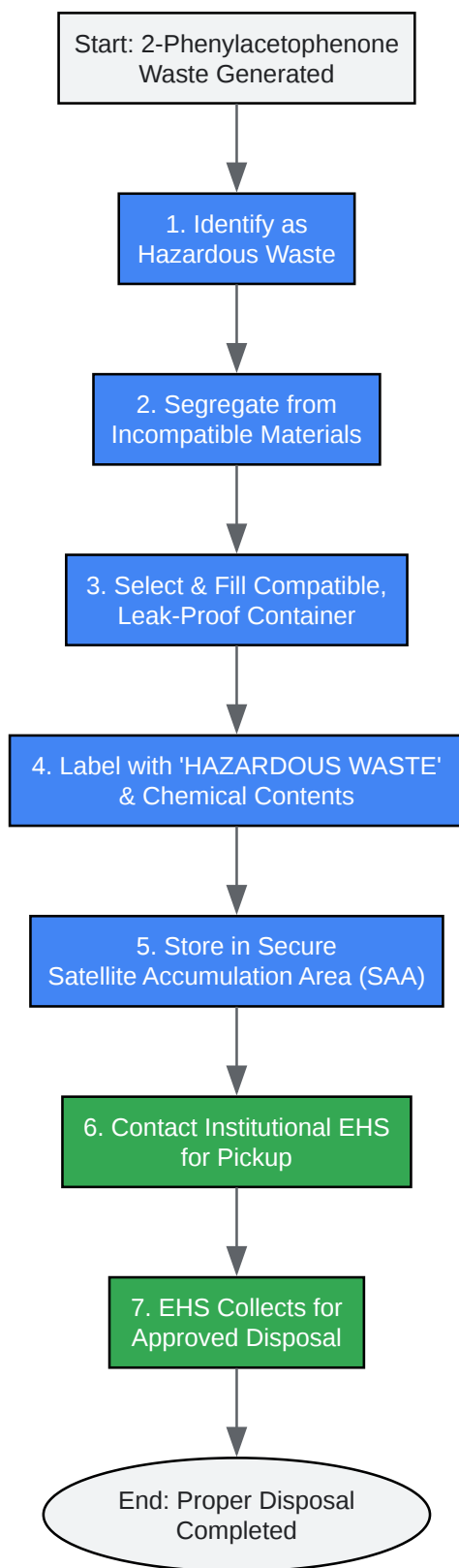
In the event of a spill, immediate action is required to prevent exposure and environmental contamination.

- Evacuate and Secure: Immediately clear the affected area and restrict access[3].
- Ventilate: Ensure the area is well-ventilated to disperse any airborne dust[9].

- Contain and Clean: While wearing the appropriate PPE, carefully sweep up the solid material, avoiding dust generation[5][9]. Collect the spilled material and all contaminated cleaning supplies (e.g., absorbent pads, gloves) into a designated hazardous waste container[6].
- Report: Report the spill to your laboratory supervisor and follow your institution's established reporting procedures[3].

Disposal Workflow Diagram

The following diagram illustrates the procedural workflow for the proper disposal of **2-phenylacetophenone**.



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- To cite this document: BenchChem. [2-Phenylacetophenone proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b349326#2-phenylacetophenone-proper-disposal-procedures]

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